

An In-Depth Technical Guide to the Physicochemical Properties of Isostearyl Isostearate

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Compound of Interest

Compound Name: *Isostearyl isostearate*

Cat. No.: B1583123

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Introduction

Isostearyl isostearate is a high-molecular-weight branched-chain fatty ester that serves as a versatile emollient and skin-conditioning agent in a wide array of cosmetic and pharmaceutical formulations. Synthesized from the esterification of isostearyl alcohol and isostearic acid, which are typically derived from vegetable sources, this compound is prized for its unique sensory properties, including a rich, non-greasy skin feel and excellent spreadability. Its fully saturated and branched structure imparts exceptional chemical stability and resistance to rancidity.

This technical guide provides a comprehensive overview of the core physicochemical properties of **isostearyl isostearate**, complete with detailed experimental protocols and data presented for clarity and comparative analysis. This document is intended to be a valuable resource for researchers, scientists, and drug development professionals working with this versatile ester.

Chemical Identity

- INCI Name: **Isostearyl Isostearate**^[1]
- CAS Number: 41669-30-1^[1]

- EC Number: 255-485-3[1]
- Molecular Formula: C₃₆H₇₂O₂
- Synonyms: Isooctadecyl isooctadecanoate, 16-Methylheptadecyl 16-methylheptadecanoate

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References

- 1. cosmileeurope.eu [cosmileeurope.eu]
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